

# Personal protective equipment for handling FPH2

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## Compound of Interest

Compound Name: FPH2

Cat. No.: B15575874

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## Essential Safety and Handling Guide for FPH2

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **FPH2** (also known as BRD-9424) in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Chemical Information:

| Identifier        | Value                                                                                                                      |
|-------------------|----------------------------------------------------------------------------------------------------------------------------|
| Name              | FPH2 / BRD-9424                                                                                                            |
| CAS Number        | 957485-64-2[1][2]                                                                                                          |
| Molecular Formula | C14H16ClN5O2S[1]                                                                                                           |
| Description       | A small molecule and member of the thiourea class that induces the proliferation of primary human hepatocytes in vitro.[3] |
| Appearance        | White to beige powder.[1][3]                                                                                               |
| Solubility        | Soluble in DMSO.[1][3]                                                                                                     |

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **FPH2** to minimize exposure and ensure personal safety.

| PPE Category             | Item                                                            | Specification                                                                                                                                                                                   |
|--------------------------|-----------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Hand Protection          | Chemical-resistant gloves                                       | Must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use.<br><a href="#">[4]</a>                                      |
| Eye Protection           | Safety glasses with side shields or goggles                     |                                                                                                                                                                                                 |
| Skin and Body Protection | Laboratory coat, long-sleeved clothing                          | Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. <a href="#">[4]</a> |
| Respiratory Protection   | Use in a well-ventilated area or with local exhaust ventilation | Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. <a href="#">[4]</a>                                                               |

## Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining the integrity of **FPH2** and the safety of laboratory personnel.

### Handling:

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)
- Obtain special instructions before use.[\[4\]](#)
- Ensure adequate ventilation at all times.[\[4\]](#)

**Storage:**

- Store in a tightly sealed container in a dry, well-ventilated place.
- Recommended storage is in a freezer at -20°C.[\[3\]](#)

## Disposal Plan

All waste materials contaminated with **FPH2** must be handled and disposed of in accordance with local, state, and federal regulations for chemical waste.

**Procedure:**

- **Collect Waste:** Place all contaminated disposables (e.g., gloves, pipette tips, vials) into a designated, sealed, and clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled with the chemical name "**FPH2**" and the appropriate hazard symbols.
- **Disposal:** Arrange for pickup and disposal by a licensed chemical waste management company. Do not dispose of **FPH2** down the drain or in regular trash.

## Emergency Procedures

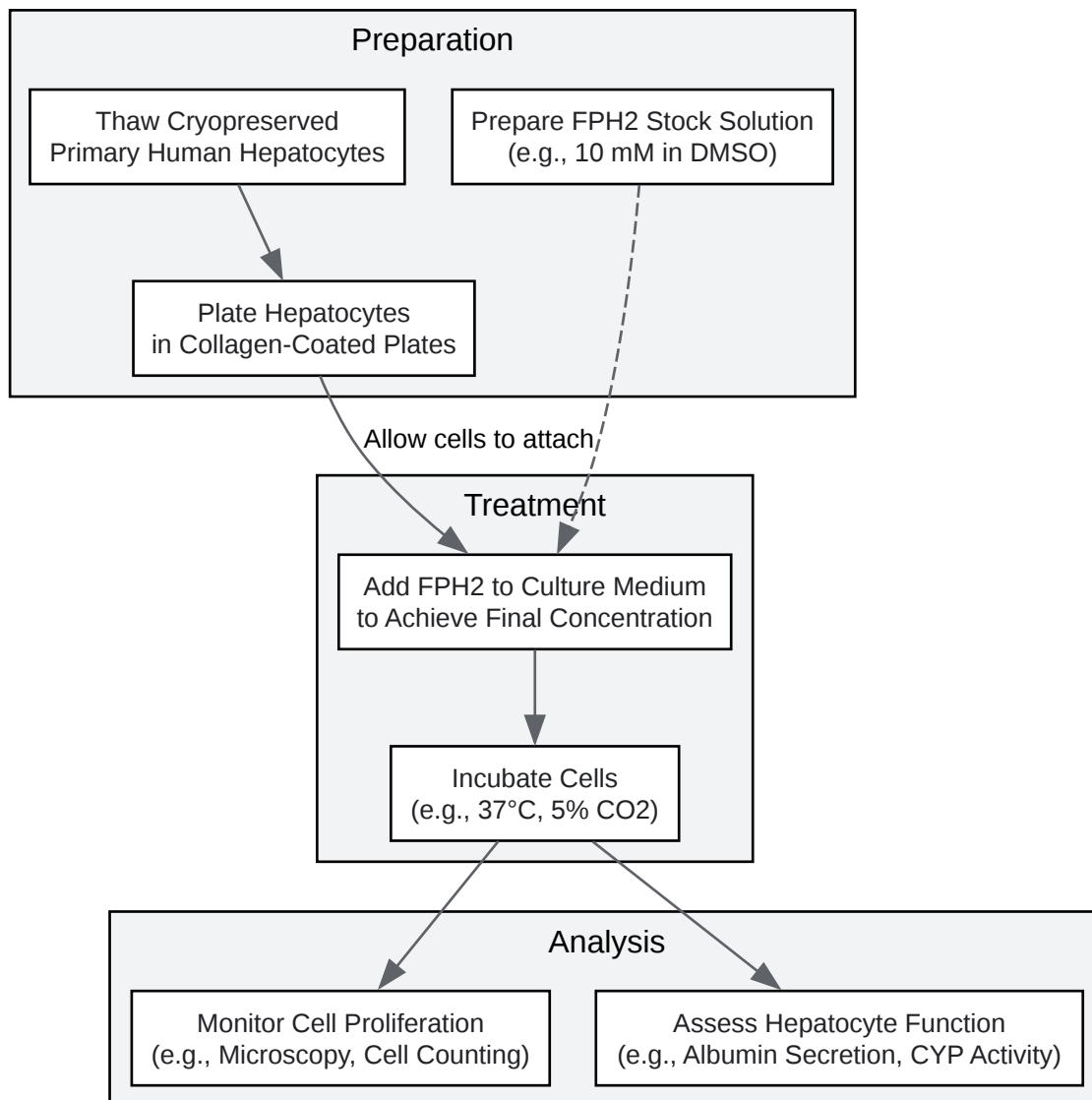
In the event of exposure or a spill, follow these procedures immediately.

| Incident     | First-Aid Measures                                                                                                                                                                               |
|--------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation   | Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. <a href="#">[4]</a>                                                                            |
| Skin Contact | Wash off with soap and plenty of water. Consult a physician. <a href="#">[4]</a>                                                                                                                 |
| Eye Contact  | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <a href="#">[4]</a>                                                                                       |
| Ingestion    | Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[4]</a>                                                                          |
| Spill        | Use personal protective equipment. Avoid dust formation. Evacuate personnel to safe areas. Sweep up and shovel into a suitable container for disposal. Avoid breathing dust. <a href="#">[4]</a> |

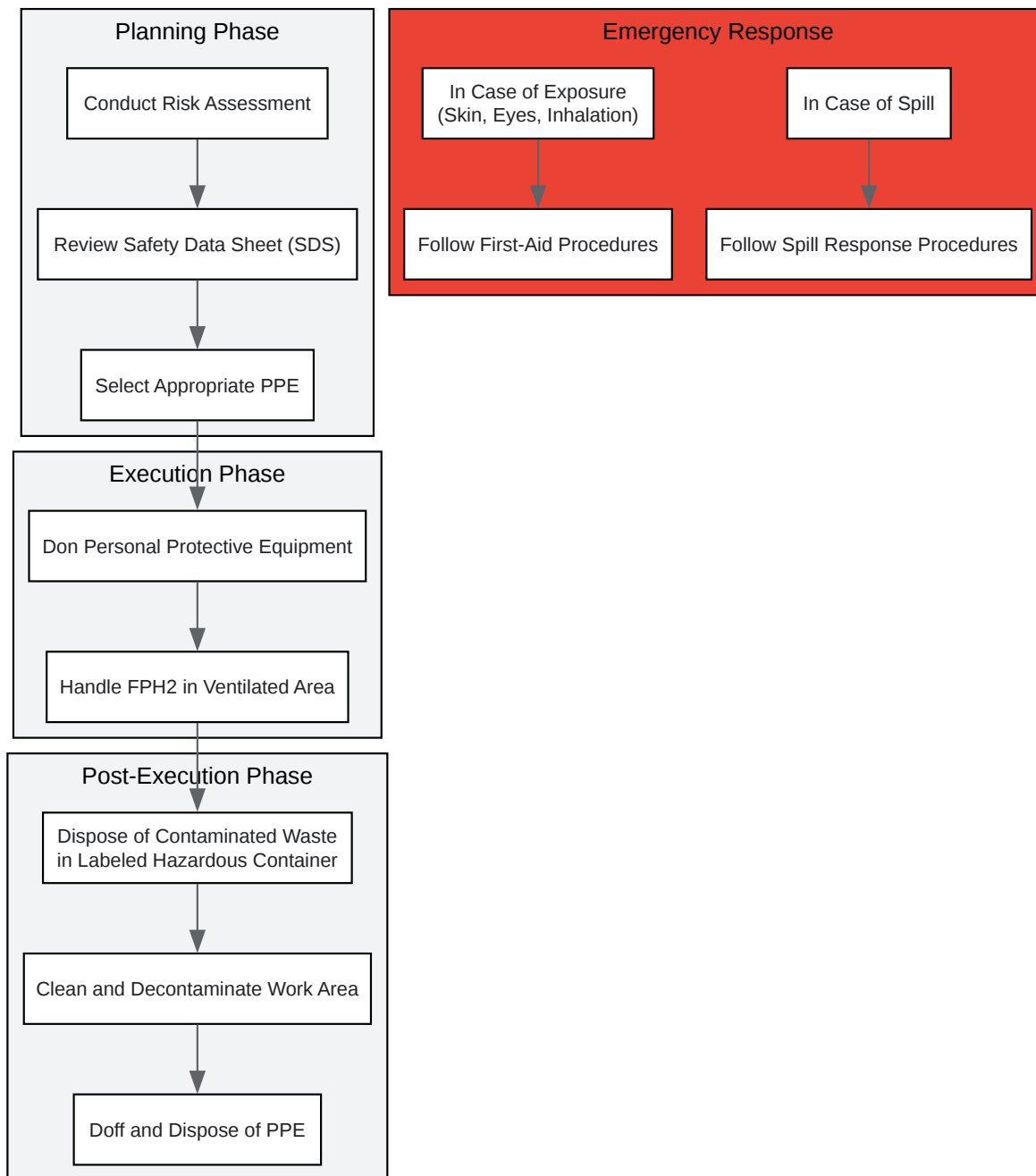
## Experimental Workflow

The following diagram illustrates a general workflow for a typical in vitro experiment using **FPH2** with primary human hepatocytes.

## General Experimental Workflow for FPH2



## FPH2 Safety and Handling Logic

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